

Application Notes and Protocols for p-Decylaminophenol in Enzymatic Assays

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *p-Decylaminophenol*

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These application notes provide detailed information and protocols for utilizing **p-Decylaminophenol** as a substrate and inhibitor for specific enzymes. The data presented is intended to guide researchers in the fields of enzymology, dermatology, and pharmacology.

Introduction

p-Decylaminophenol is a synthetic aminophenol derivative that has garnered significant interest due to its potent biological activities. Its long alkyl chain confers distinct physicochemical properties that influence its interaction with various enzymes. This document outlines its primary application as a potent inhibitor of tyrosinase, a key enzyme in melanogenesis, and explores its potential as a substrate for peroxidases.

I. p-Decylaminophenol as a Tyrosinase Inhibitor

p-Decylaminophenol has been identified as a highly effective inhibitor of tyrosinase, the rate-limiting enzyme in melanin synthesis.^{[1][2]} Its inhibitory potency surpasses that of kojic acid, a well-established tyrosinase inhibitor.^[1]

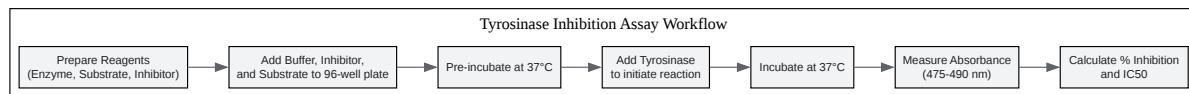
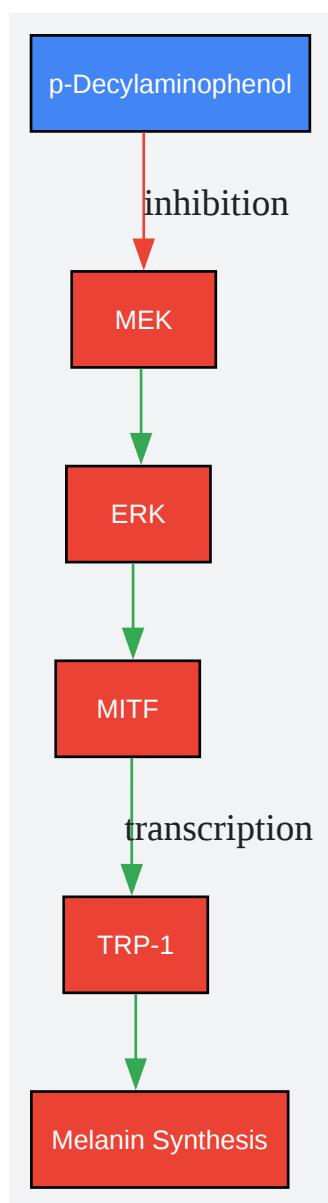
Quantitative Inhibition Data

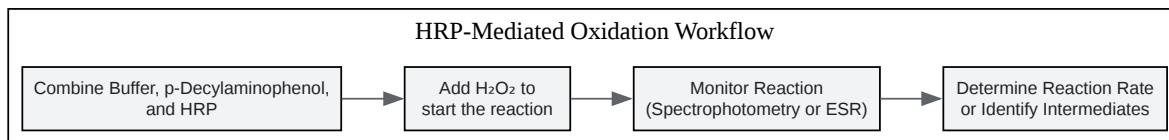
The inhibitory activity of **p-Decylaminophenol** against mushroom tyrosinase has been quantified, and the data is summarized in the table below. The inhibition is non-competitive for both L-tyrosine (monophenolase activity) and L-DOPA (diphenolase activity) substrates.^{[1][2]}

Enzyme	Substrate	Inhibitor	IC50 (μM)	Inhibition Type	Reference
Mushroom Tyrosinase	L-Tyrosine	p-Decylaminophenol	5.7	Non-competitive	[1]
Mushroom Tyrosinase	L-DOPA	p-Decylaminophenol	30.1	Non-competitive	[1]
Mushroom Tyrosinase	L-Tyrosine	Kojic Acid (Control)	12.6	Competitive	[1]
Mushroom Tyrosinase	L-DOPA	Kojic Acid (Control)	32.8	Mixed	[1]

Mechanism of Action: Inhibition of Melanogenesis

p-Decylaminophenol exerts its depigmenting effects not only by directly inhibiting tyrosinase but also by modulating intracellular signaling pathways involved in melanogenesis. Specifically, it has been shown to suppress the MEK/ERK signaling pathway.^[3] This suppression leads to a decrease in the expression of Microphthalmia-associated transcription factor (MITF), a master regulator of melanogenic gene expression, and subsequently reduces the expression of tyrosinase-related protein-1 (TRP-1), ultimately leading to a reduction in melanin content.^[3]





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- 4. To cite this document: BenchChem. [Application Notes and Protocols for p-Decylaminophenol in Enzymatic Assays]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b609882#p-decylaminophenol-as-a-substrate-for-specific-enzymes>]

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